

Technical Guide: Physicochemical Properties of 6-Ethyl-2,3-dimethylpyridine

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Compound of Interest

Compound Name: 6-Ethyl-2,3-dimethylpyridine

Cat. No.: B074018

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight and related physicochemical properties of **6-Ethyl-2,3-dimethylpyridine**. It includes experimental methodologies for molecular weight determination and a visual representation of a common analytical workflow.

Core Physicochemical Data

The fundamental physicochemical properties of **6-Ethyl-2,3-dimethylpyridine** are summarized below. This data is essential for a variety of research and development applications, including reaction stoichiometry, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C ₉ H ₁₃ N	PubChem, NIST
Molecular Weight	135.21 g/mol	PubChem
135.2062	NIST	
CAS Number	1463-01-0	PubChem, NIST
IUPAC Name	6-ethyl-2,3-dimethylpyridine	PubChem
Synonyms	Pyridine, 6-ethyl-2,3-dimethyl-	PubChem[1], NIST

Experimental Determination of Molecular Weight

The precise determination of a compound's molecular weight is critical for its identification and characterization. Mass spectrometry is the definitive technique for this purpose.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry, making it ideal for the analysis of volatile compounds like **6-Ethyl-2,3-dimethylpyridine**.^[2]

Experimental Protocol:

- **Sample Preparation:** A dilute solution of **6-Ethyl-2,3-dimethylpyridine** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane).
- **Injection:** A small volume (typically 1 μL) of the prepared sample is injected into the GC inlet, where it is vaporized.^[3]
- **Chromatographic Separation:** The vaporized sample is carried by an inert gas (e.g., helium or nitrogen) through a capillary column.^[4] The separation of the analyte from other components is based on its boiling point and interaction with the stationary phase coating the column.^{[2][4]} The time it takes for the compound to pass through the column is known as its retention time.^[2]
- **Ionization:** As the separated **6-Ethyl-2,3-dimethylpyridine** elutes from the GC column, it enters the mass spectrometer's ion source. Here, it is bombarded with electrons (Electron Ionization - EI), causing the molecule to lose an electron and form a positively charged molecular ion (M^+).
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).^[2]
- **Detection:** A detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak corresponding to the intact molecular ion will confirm the molecular weight of the compound.

Electrospray Ionization Mass Spectrometry (ESI-MS)

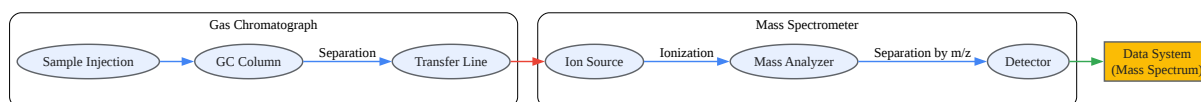
ESI-MS is a soft ionization technique particularly useful for polar molecules, and it can be coupled with liquid chromatography.

Experimental Protocol:

- **Sample Preparation:** The sample is dissolved in a suitable solvent, typically a mixture of water and an organic solvent like methanol or acetonitrile, often with a small amount of acid (e.g., formic acid) to promote protonation.
- **Infusion/Injection:** The sample solution is introduced into the ESI source at a low flow rate.
- **Ionization:** A high voltage is applied to the tip of the capillary, causing the sample to form a fine spray of charged droplets. As the solvent evaporates, the charge density on the droplets increases, eventually leading to the formation of gas-phase ions.
- **Mass Analysis and Detection:** The ions are then guided into the mass analyzer and detected to generate a mass spectrum, similar to the process in GC-MS.

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for the determination of molecular weight using Gas Chromatography-Mass Spectrometry (GC-MS).



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Caption: Workflow for molecular weight determination using GC-MS.

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References

- 1. msf.ucsf.edu [msf.ucsf.edu]
- 2. etamu.edu [etamu.edu]
- 3. researchgate.net [researchgate.net]
- 4. Gas Chromatography Mass Spectrometry (GC-MS) Information | Thermo Fisher Scientific - HK [thermofisher.com]
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